

# A Technical Guide to the Physical Properties of 1-Octanol-d17

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## Compound of Interest

Compound Name: 1-Octanol-d17

Cat. No.: B043003

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1-Octanol-d17**, a deuterated form of 1-octanol. This document is intended for use by researchers, scientists, and professionals in drug development who utilize deuterated compounds as internal standards or in metabolic studies.

## Core Physical Properties

Deuterium-labeled compounds, such as **1-Octanol-d17**, are essential tools in analytical and metabolic research. The substitution of hydrogen with deuterium can lead to subtle but significant changes in the physicochemical properties of a molecule.<sup>[1][2]</sup> Understanding these properties is critical for method development, data interpretation, and ensuring the accuracy of experimental results.

## Quantitative Data Summary

The physical properties of **1-Octanol-d17** are summarized in the table below, with the properties of its non-deuterated counterpart, 1-Octanol, provided for comparison.

Property	1-Octanol-d17	1-Octanol
Molecular Formula	C <sub>8</sub> HD <sub>17</sub> O[3]	C <sub>8</sub> H <sub>18</sub> O[4]
Molecular Weight	147.33 g/mol [5][6]	130.23 g/mol [4][7]
Density	0.936 g/mL at 25 °C[8]	0.827 g/mL at 25 °C[9][10]
Boiling Point	196 °C (lit.)[8]	193-195 °C[7]
Melting Point	-15 °C (lit.)[8]	-16 to -15 °C[7][10]
Refractive Index	n <sub>20</sub> /D 1.426 (lit.)[8]	n <sub>20</sub> /D 1.429 (lit.)[9]
Solubility	Chloroform (Slightly), Methanol (Slightly)[3][8]	Miscible with ethanol, ether, and propylene glycol. Immiscible with water.[7]
Appearance	Colorless Oil/Liquid[8][11]	Clear colorless liquid[4]
CAS Number	153336-13-1[6][8]	111-87-5[4][7]

## Experimental Protocols: General Methodologies

While specific experimental protocols for the determination of all physical properties of **1-Octanol-d17** are not readily available in the public domain, the following are general methodologies employed for characterizing deuterated compounds.

### Density Determination

The density of deuterated solvents and compounds can be experimentally determined using a digital density meter.[12] The instrument measures the oscillation period of a U-shaped tube filled with the sample. The density is then calculated based on the instrument's constants, which are determined by calibration with substances of known density, such as air and water. [12] It is crucial to control the temperature during the measurement as density is temperature-dependent.

### Boiling and Melting Point Determination

Standard laboratory techniques are used to determine the boiling and melting points. For the boiling point, a distillation apparatus can be used, where the temperature of the vapor that is in

equilibrium with the boiling liquid is measured. The melting point is typically determined using a melting point apparatus, where the temperature at which the solid-to-liquid phase transition occurs is observed. For a liquid at room temperature like **1-Octanol-d17**, a cryostat would be necessary to determine the melting point.

## Refractive Index Measurement

The refractive index is measured using a refractometer. A small sample of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale or digital display. The temperature must be controlled and reported along with the refractive index value.

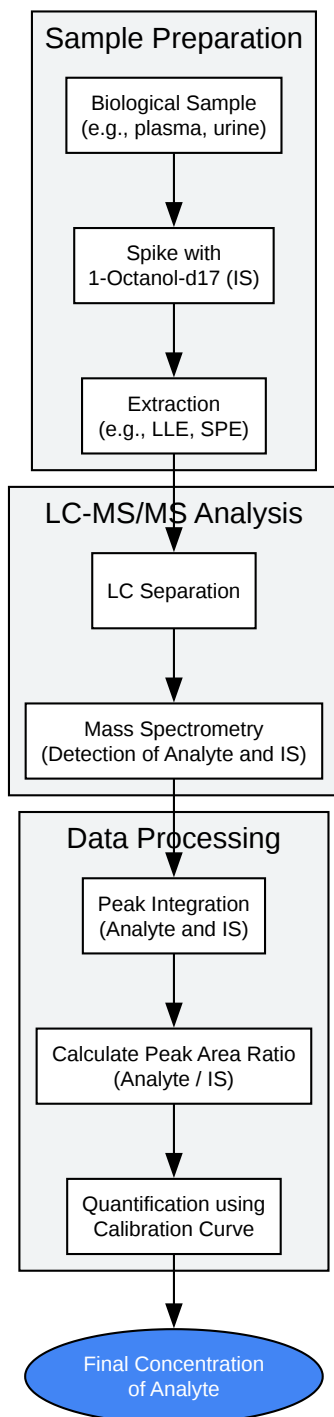
## Solubility Assessment

The solubility of a compound is determined by adding a known amount of the solute to a known volume of the solvent and observing the point at which no more solute dissolves. For qualitative assessments, as indicated by the available data for **1-Octanol-d17** ("Slightly soluble"), this may involve simple miscibility tests. For quantitative determination, techniques such as UV-Vis spectroscopy or HPLC can be used to measure the concentration of the dissolved compound in a saturated solution.

## Applications and Workflows

**1-Octanol-d17** is primarily used as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods for the quantification of 1-octanol or related compounds. [11] The diagram below illustrates a typical workflow for using a deuterated internal standard in an LC-MS/MS analysis.

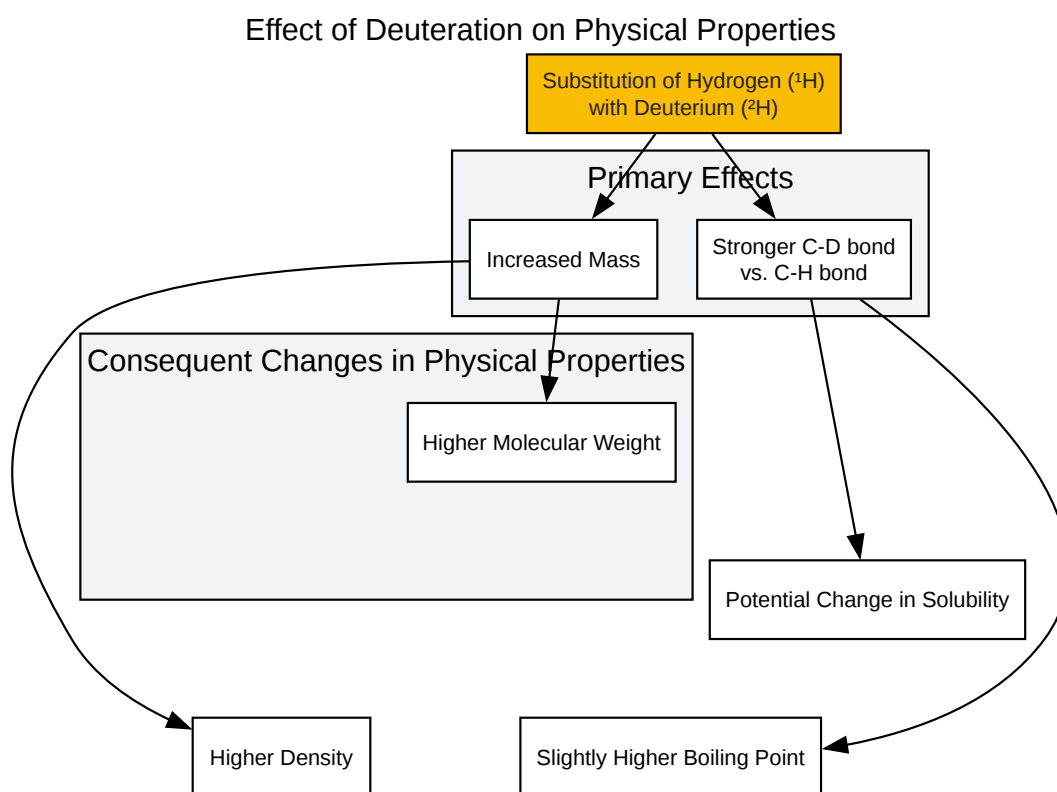
## Workflow for Quantification using a Deuterated Internal Standard

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Caption: A typical experimental workflow for using **1-Octanol-d17** as an internal standard.

The use of a deuterated internal standard like **1-Octanol-d17** helps to correct for variations in sample preparation, injection volume, and matrix effects, leading to more accurate and precise quantification of the target analyte.

The following diagram illustrates the logical relationship of how the substitution of hydrogen with deuterium can affect the physical properties of a molecule.



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Caption: Logical flow of how deuteration impacts key physical properties of a molecule.

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